

# Personal protective equipment for handling 5-Methyl-2-hexanone

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## Compound of Interest

Compound Name: 5-Methyl-2-hexanone

Cat. No.: B1664664

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## Essential Safety and Handling Guide for 5-Methyl-2-hexanone

This guide provides immediate safety, operational, and disposal information for the handling of **5-Methyl-2-hexanone** (CAS No. 110-12-3), also known as Methyl isoamyl ketone (MIAK). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Chemical Properties and Hazards

**5-Methyl-2-hexanone** is a colorless, flammable liquid with a characteristic fruity odor.[1][2] It is harmful if inhaled and can cause serious eye irritation.[3][4] Understanding its physical and chemical properties is crucial for safe handling.

Table 1: Physical and Chemical Properties of **5-Methyl-2-hexanone**

Property	Value
CAS Number	110-12-3[3][5]
Molecular Formula	C7H14O[3]
Molecular Weight	114.19 g/mol [1]
Appearance	Colorless, clear liquid[1][2]
Odor	Pleasant, fruity odor[1][2]
Boiling Point	145 °C (293 °F)[1]
Melting Point	-74 °C (-101.2 °F)
Flash Point	40 °C (104 °F) - closed cup
Density	0.814 g/mL at 25 °C[1]
Solubility in Water	5.4 g/L at 25 °C
Vapor Pressure	4.5 mmHg at 20 °C
Vapor Density	3.94 (vs air)
Autoignition Temp.	425 °C (797 °F)

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **5-Methyl-2-hexanone** to prevent exposure.[3][6]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specification and Purpose
Eye/Face Protection	Safety goggles or face shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5] A face shield may be necessary where splash hazards exist.[7]
Skin Protection	Chemical-resistant gloves and protective clothing	Wear appropriate personal protective clothing to prevent skin contact.[2] This includes lab coats, aprons, or coveralls. The specific material of the gloves should be resistant to ketones. Remove and wash contaminated clothing before reuse.[6]
Respiratory Protection	Air-purifying respirator with organic vapor cartridges	Use only outdoors or in a well-ventilated area.[5] If ventilation is inadequate or exposure limits may be exceeded, wear a NIOSH-approved respirator with an organic vapor cartridge.[7]

## Immediate First Aid Measures

In the event of exposure, immediate action is critical. The following table outlines first aid procedures.

Table 3: First Aid Measures for **5-Methyl-2-hexanone** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[3][5] If breathing is difficult, provide oxygen. If symptoms persist, seek medical attention.[3]
Skin Contact	Immediately take off all contaminated clothing. [5] Rinse the skin with plenty of soap and water for at least 15 minutes.[2][3] Seek medical advice if irritation develops or persists.[3]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, also under the eyelids.[5] If present, remove contact lenses and continue rinsing.[3] Get immediate medical attention.[5]
Ingestion	Rinse mouth thoroughly with water.[2][3] Do NOT induce vomiting.[2][3] If the person is conscious, give them water to drink.[3] Seek immediate medical attention.[3]

## Operational Plan for Safe Handling

A systematic approach to handling **5-Methyl-2-hexanone** is essential to minimize risks.

### Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **5-Methyl-2-hexanone** in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][5][8] Implement a strict "No Smoking" policy in the handling area.[1][5]
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[5][8] All equipment used for handling must be properly grounded and bonded to prevent static discharge.[5][9] Use only non-sparking tools.[5][8]

### Step 2: Chemical Handling

- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as detailed in Table 2.
- Dispensing: When transferring the liquid, pour slowly to minimize splashing. For transfers of 5 gallons or more, ensure containers are grounded and bonded.<sup>[10]</sup>
- Avoid Contact: Avoid contact with skin, eyes, and clothing.<sup>[6][9]</sup> Do not breathe vapors or mist.<sup>[4][8]</sup>

### Step 3: Storage

- Container: Keep the container tightly closed when not in use.<sup>[1][5][6]</sup>
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.<sup>[1][5][9]</sup>
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and strong reducing agents.<sup>[5][8][10]</sup>

### Step 4: Post-Handling

- Hygiene: Wash hands thoroughly after handling.<sup>[3][6]</sup> Do not eat, drink, or smoke in the work area.<sup>[8]</sup>
- Decontamination: Clean any contaminated surfaces promptly.

## Disposal Plan

Chemical waste must be managed in compliance with all local, regional, and national regulations.<sup>[5]</sup>

### Step 1: Waste Collection

- Container: Collect waste **5-Methyl-2-hexanone** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.<sup>[2]</sup> The container should be suitable for flammable chemical waste.

- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**5-Methyl-2-hexanone**," and the associated hazards (Flammable Liquid, Harmful).

#### Step 2: Storage of Waste

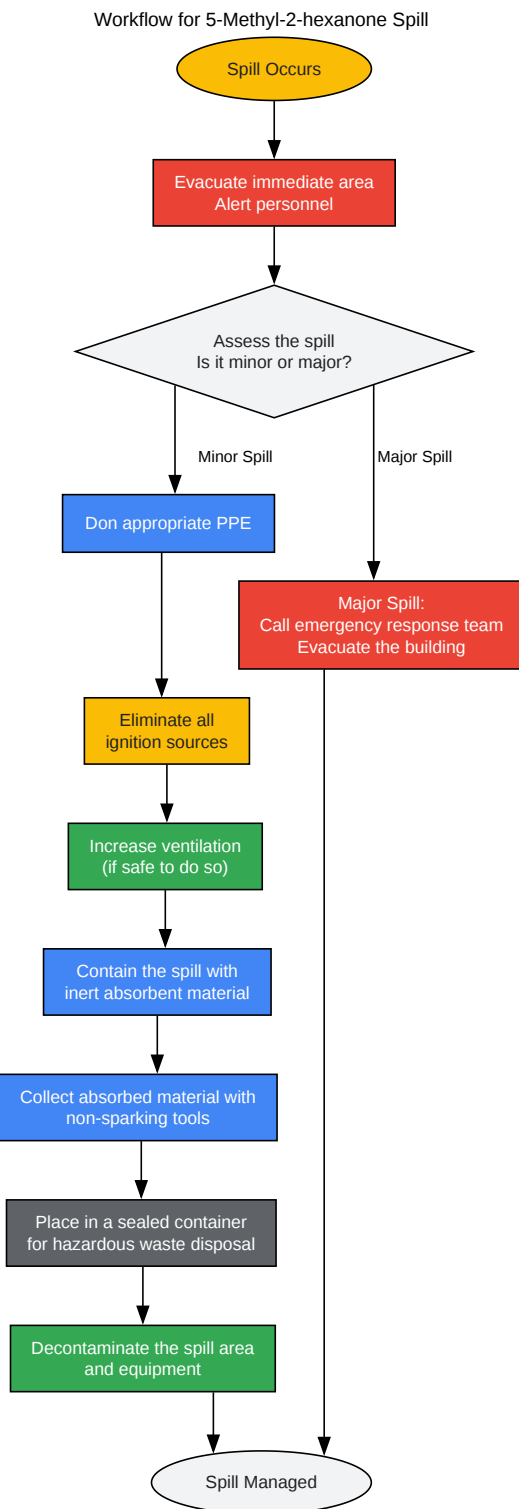
- Location: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be cool, well-ventilated, and away from incompatible materials and ignition sources.
- Segregation: Do not mix with incompatible waste streams.

#### Step 3: Final Disposal

- Professional Disposal: Arrange for the disposal of the waste through a licensed hazardous waste disposal contractor.<sup>[4]</sup>
- Documentation: Maintain all records of waste disposal as required by your institution and regulatory agencies. Do not dispose of **5-Methyl-2-hexanone** down the drain or in general trash.<sup>[2]</sup>

## Emergency Workflow: Chemical Spill Response

The following diagram outlines the procedural flow for responding to a **5-Methyl-2-hexanone** spill.



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Caption: Logical workflow for managing a **5-Methyl-2-hexanone** spill.

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